

Navigating the Safe Handling of Fmoc-L-Lysine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Fmoc-L-Lys(Pryoc)-OH*

Cat. No.: *B15608838*

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Introduction

Fmoc-L-Lysine derivatives are fundamental building blocks in solid-phase peptide synthesis (SPPS), a cornerstone of drug discovery and development. While specific safety and handling data for **Fmoc-L-Lys(Pryoc)-OH** is not readily available in public databases, this guide provides a comprehensive overview of the safety protocols and handling procedures based on closely related and commonly used analogs such as Fmoc-L-Lys(Boc)-OH, Fmoc-L-Lys(Fmoc)-OH, and Fmoc-L-Lys-OH. This document is intended for researchers, scientists, and professionals in drug development who work with these reagents.

Physicochemical and Safety Data

The following tables summarize the key physical, chemical, and safety information for representative Fmoc-L-Lysine derivatives. It is crucial to consult the specific Safety Data Sheet (SDS) for the particular derivative being used.

Table 1: Physicochemical Properties of Related Fmoc-L-Lysine Derivatives

Property	Fmoc-L-Lys(Fmoc)-OH	Fmoc-L-Lys(Boc)-OH	Fmoc-L-Lys-OH
Synonyms	N α -Fmoc-N ϵ -Fmoc-L-lysine	N α -Fmoc-N ϵ -Boc-L-lysine	N- α -Fmoc-L-lysine
CAS Number	78081-87-5[1][2]	71989-26-9	105047-45-8[3]
Molecular Formula	C ₃₆ H ₃₄ N ₂ O ₆ [1]	C ₂₇ H ₃₄ N ₂ O ₆	C ₂₁ H ₂₄ N ₂ O ₄ [4]
Molecular Weight	590.66 g/mol	468.55 g/mol	368.43 g/mol [5]
Appearance	White to off-white powder	White to off-white powder	White to slight yellow to beige powder
Storage Temperature	2-8°C	2-8°C	2-30°C[5]

Table 2: Hazard Identification and GHS Classification

Hazard Statement	GHS Classification	Precautionary Statement
May be harmful if swallowed.	Acute toxicity - oral 4 (for hydrochloride salt)[6]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
Causes skin irritation.	Skin irritation 2 (for hydrochloride salt)[6]	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Causes serious eye irritation.	Eye irritation 2A (for hydrochloride salt)[6]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
May cause respiratory irritation.	Specific target organ toxicity (single exposure) 3 (for hydrochloride salt)[6]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
General Assessment	Not classified as hazardous for many derivatives.[2]	Consult the specific SDS for the compound in use.

Experimental Protocols and Handling Procedures

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling Fmoc-L-Lysine derivatives to minimize exposure.

- Eye Protection: Chemical safety goggles or a face shield should be worn.[1]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly after handling.[2]
- Body Protection: A lab coat or full suit is required to prevent skin contact.[1]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator should be used.[1]

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to avoid inhalation of dust.[2]
- An eyewash station and safety shower must be readily accessible.

General Handling and Storage

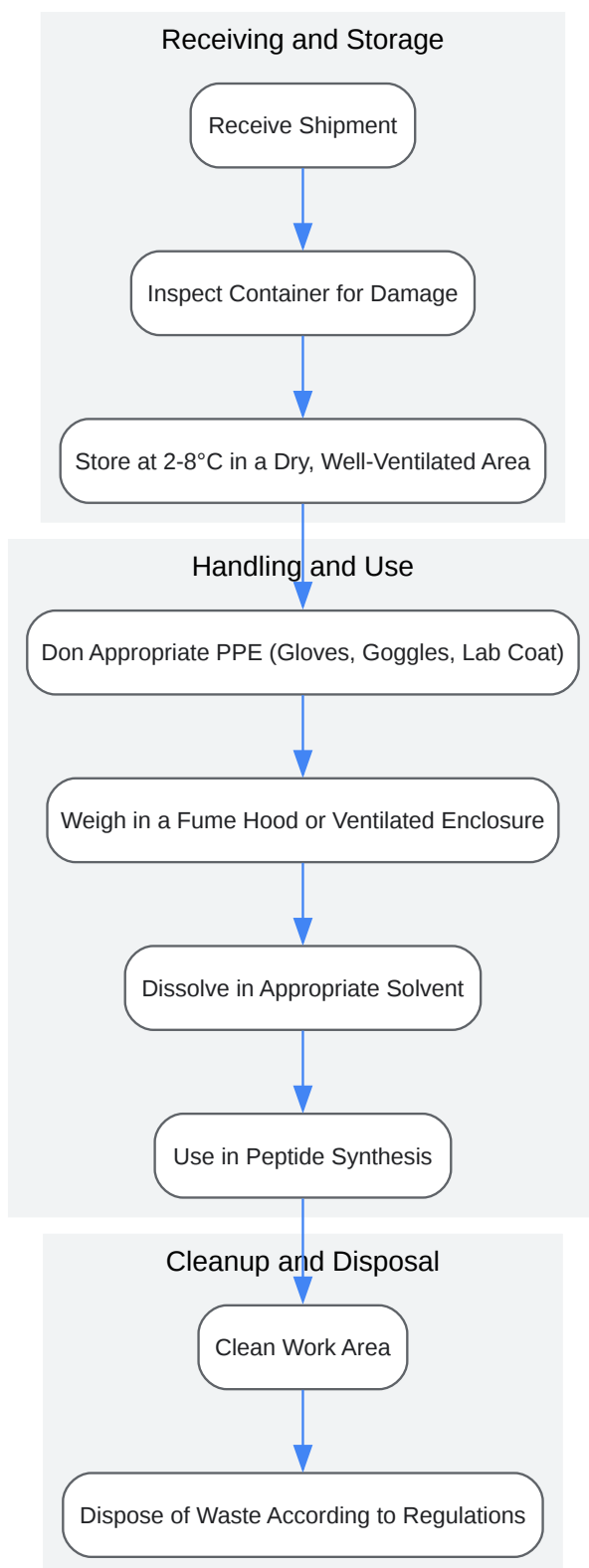
- Receiving and Storage: Upon receipt, store the compound in a cool, dry, and well-ventilated place in a tightly sealed container. Recommended storage temperatures are generally between 2-8°C.[7]
- Handling: Avoid the formation of dust and aerosols.[2] Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[1]
- Stability: The compound is generally stable under recommended storage conditions.[1] Avoid strong oxidizing agents.[1]
- Disposal: Dispose of waste in accordance with federal, state, and local environmental control regulations.[1][8] Do not let the product enter drains.[2]

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.[1][2]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.[1][2]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]

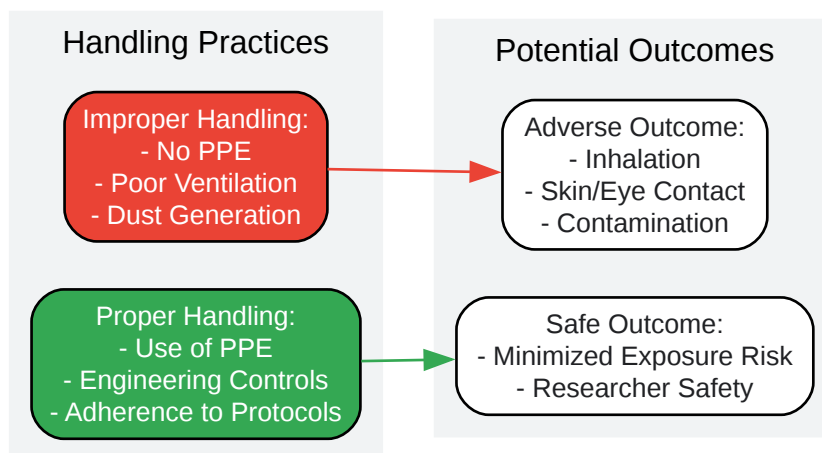
Visualized Workflows and Relationships

The following diagrams illustrate the general workflow for handling Fmoc-L-Lysine derivatives and the logical relationship between handling practices and safety outcomes.



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Caption: General workflow for handling Fmoc-L-Lysine derivatives.



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Caption: Relationship between handling practices and safety outcomes.

Conclusion

While Fmoc-L-Lysine derivatives are not generally classified as highly hazardous, adherence to standard laboratory safety practices is essential to minimize any potential risks.^[2] This includes the consistent use of personal protective equipment, appropriate engineering controls, and proper handling and disposal procedures. Always refer to the specific Safety Data Sheet provided by the manufacturer for the most accurate and detailed information. By following these guidelines, researchers can safely and effectively utilize these important reagents in their scientific endeavors.

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